

Introduction: The Strategic Intersection of Fluorine and Sulfonamide Moieties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Amino-3-fluorobenzenesulfonamide

CAS No.: 2368-84-5

Cat. No.: B1275146

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The sulfonamide functional group is a cornerstone of medicinal chemistry, forming the basis for a wide array of therapeutic agents, from pioneering antibacterial drugs to modern treatments for a variety of conditions.[1][2][3] The original sulfa drugs were the first broadly effective antibacterials used systemically, heralding the age of antibiotics.[1] Their mechanism, acting as competitive inhibitors of dihydropteroate synthase in bacteria, showcases a classic example of rational drug design.[2][4]

In parallel, the strategic incorporation of fluorine into small molecules has become an indispensable tool in modern drug discovery.[5] The unique electronic properties of fluorine—its high electronegativity and the strength of the carbon-fluorine bond—allow medicinal chemists to fine-tune a molecule's physicochemical and pharmacokinetic profile.[6][7] Fluorination can enhance metabolic stability, modulate acidity (pKa), increase lipophilicity, and improve binding affinity to biological targets.[5][6][7][8][9]

This guide provides a comprehensive technical overview of **4-Amino-3-fluorobenzenesulfonamide**, a molecule that embodies the convergence of these two critical pharmacophores. By dissecting its core physicochemical characteristics, we aim to provide

researchers and drug development professionals with the foundational knowledge required to harness its potential in designing next-generation therapeutic agents.

Molecular Identity and Structural Properties

4-Amino-3-fluorobenzenesulfonamide is a halogenated aromatic sulfonamide. Its structure is characterized by a benzene ring substituted with an amino group, a fluorine atom, and a sulfonamide group. The fluorine atom is positioned ortho to the amino group and meta to the sulfonamide group.

Caption: Chemical structure of **4-Amino-3-fluorobenzenesulfonamide**.

Property	Value	Source(s)
CAS Number	2368-84-5	[10][11]
Molecular Formula	C ₆ H ₇ FN ₂ O ₂ S	[11]
Molecular Weight	190.20 g/mol	[10][11]
IUPAC Name	4-amino-3-fluorobenzenesulfonamide	[11]
InChI	InChI=1S/C6H7FN2O2S/c7-5-3-4(12(9,10)11)1-2-6(5)8/h1-3H,8H2,(H2,9,10,11)	[10][11]
InChIKey	HVFBADWBKHAPKV-UHFFFAOYSA-N	[10][11]
SMILES	C1=CC(=C(C=C1S(=O)(=O)N)F)N	[11][12]

Core Physicochemical Characteristics

The utility of any compound in drug development is fundamentally governed by its physicochemical properties. These parameters dictate its absorption, distribution, metabolism, and excretion (ADME) profile.

Characteristic	Value / Observation	Scientific Rationale & Significance
Physical Form	Powder	[10]
Melting Point	167-171 °C	A relatively high melting point suggests a stable crystalline lattice structure, which is often desirable for the formulation of solid dosage forms. [10]
Solubility	Expected to have limited aqueous solubility, typical of many sulfonamides. [13] [14]	Solubility is a critical factor for bioavailability. The presence of both polar (amino, sulfonamide) and non-polar (benzene ring) groups results in complex solubility behavior. The fluorine atom can increase lipophilicity, potentially decreasing aqueous solubility while enhancing lipid membrane permeability. [5] [8]
pKa (Acidity/Basicity)	Estimated pKa (Ar-NH ₃ ⁺) ≈ 3-4; Estimated pKa (SO ₂ NH ₂) ≈ 9-10	The molecule possesses two ionizable centers: the basic aromatic amine and the acidic sulfonamide proton. The electron-withdrawing fluorine atom ortho to the amino group is expected to decrease its basicity (lower pKa) compared to unsubstituted sulfanilamide. The pKa values are crucial as they determine the ionization state of the molecule at physiological pH, which in turn affects solubility, receptor binding, and cell penetration. [6] [15] [16]

The Scientific Imperative of Ortho-Fluorine Substitution

The placement of the fluorine atom at the 3-position (ortho to the amine) is not arbitrary; it is a strategic decision that profoundly influences the molecule's behavior.

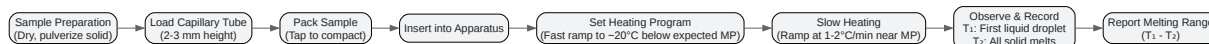
- **Modulation of Basicity (pKa):** Fluorine is the most electronegative element, and its strong electron-withdrawing inductive effect significantly reduces the electron density on the adjacent aromatic ring.^{[6][7]} This effect is most pronounced on the ortho-positioned amino group, making it less basic (i.e., lowering its pKa). This reduction in basicity can be advantageous, as a less charged molecule at physiological pH may exhibit enhanced membrane permeation and improved bioavailability.^[6]
- **Enhanced Lipophilicity:** The substitution of a hydrogen atom with fluorine generally increases the lipophilicity of a molecule.^{[6][8]} This property is critical for a drug's ability to cross biological membranes and reach its target site. Increased lipophilicity can also influence how the drug interacts with plasma proteins and metabolizing enzymes.
- **Metabolic Shielding:** The carbon-fluorine bond is significantly stronger than a carbon-hydrogen bond.^[6] Placing a fluorine atom at a site that might otherwise be susceptible to oxidative metabolism can block this pathway, thereby increasing the metabolic stability and half-life of the drug in the body.^[9]
- **Conformational Control and Binding:** The fluorine atom can influence the preferred conformation of the molecule and engage in unique, favorable interactions with biological targets, such as hydrogen bonds or dipole-dipole interactions, potentially enhancing binding affinity and selectivity.^{[5][7]}

Validated Experimental Protocols

To ensure scientific integrity, the determination of these physicochemical properties must follow robust, validated protocols.

Melting Point Determination (Capillary Method)

This protocol describes the use of a modern digital melting point apparatus, a standard and reliable method for determining the melting range of a crystalline solid.^{[17][18]}



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Caption: Workflow for Melting Point Determination.

Step-by-Step Methodology:

- Sample Preparation: Ensure the **4-Amino-3-fluorobenzenesulfonamide** sample is completely dry and finely powdered.[19]
- Loading: Jab the open end of a capillary melting point tube into the powdered sample to collect a small amount.[20]
- Packing: Invert the tube and tap it gently on a hard surface, or drop it through a long glass tube, to pack the solid tightly into the sealed end to a height of 2-3 mm.[17][20]
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.[19]
- Heating: If the approximate melting point is known (167-171 °C), set the apparatus to heat rapidly to about 150 °C. Then, reduce the heating rate to 1-2 °C per minute to allow for accurate observation.[20]
- Observation and Recording: Record two temperatures:
 - T₁: The temperature at which the first droplet of liquid appears.
 - T₂: The temperature at which the last solid crystal melts completely.
- Reporting: The melting point is reported as the range from T₁ to T₂. A narrow range (e.g., 0.5-1.5 °C) is indicative of high purity.

Solubility Determination (Shake-Flask Method)

The equilibrium shake-flask method is a gold standard for determining the solubility of a compound in a specific solvent system.[21]



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Caption: Workflow for Shake-Flask Solubility Determination.

Step-by-Step Methodology:

- Preparation: Add an excess amount of **4-Amino-3-fluorobenzenesulfonamide** to a vial containing a precise volume of the desired solvent (e.g., deionized water, phosphate-buffered saline at pH 7.4). The excess solid ensures that saturation is reached.
- Equilibration: Seal the vial and place it in an overhead shaker or orbital incubator at a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.[21]
- Phase Separation: After equilibration, allow the suspension to settle. Separate the saturated solution from the excess solid by centrifugation followed by filtration through a fine (e.g., 0.22 µm) syringe filter.[21]
- Quantification: Accurately dilute a known volume of the clear filtrate. Analyze the concentration of the dissolved compound using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, against a standard curve.
- Calculation: Calculate the solubility from the measured concentration and the dilution factor.

pKa Determination (Potentiometric Titration)

Potentiometric titration is a highly accurate method for determining the pKa of ionizable functional groups by monitoring pH changes during neutralization.[22]



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Caption: Workflow for pKa Determination via Potentiometric Titration.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve a precisely weighed amount of **4-Amino-3-fluorobenzenesulfonamide** in a suitable solvent, typically deionized water or a water/co-solvent mixture if solubility is low.[22]
- **Titration of the Amino Group:** To determine the pKa of the conjugate acid of the amino group (Ar-NH_3^+), titrate the solution with a standardized strong base (e.g., 0.1 M NaOH).
- **Titration of the Sulfonamide Group:** To determine the pKa of the acidic sulfonamide proton (SO_2NH_2), first protonate it by adding a slight excess of strong acid, then titrate with a standardized strong base.
- **Data Acquisition:** Place a calibrated pH electrode in the stirred solution. Add the titrant in small, precise increments, recording the pH after each addition once the reading has stabilized.[22]
- **Data Analysis:** Plot the measured pH versus the volume of titrant added. The equivalence point is the point of maximum slope (inflection point) on the curve. The pKa is the pH at the point where half of the volume of titrant required to reach the equivalence point has been added (the half-equivalence point).[22] For a molecule with two pKa values, two distinct buffer regions and inflection points will be observed.

Conclusion

4-Amino-3-fluorobenzenesulfonamide is a well-defined chemical entity whose physicochemical properties are dictated by the interplay of its constituent functional groups. The strategic placement of the ortho-fluorine atom significantly modulates the basicity of the amino group and enhances lipophilicity, features that are highly desirable in drug design for

improving membrane permeability and metabolic stability. A thorough understanding and precise measurement of its core characteristics—melting point, solubility, and pKa—are fundamental prerequisites for any research or development program. The validated protocols provided in this guide offer a clear framework for obtaining reliable data, empowering scientists to fully explore the therapeutic potential of this and related fluorinated sulfonamide structures.

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